

Structural Activity Relationship of Tsugafolin and Methoxyflavanone Analogs

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Compound of Interest

Compound Name: *Tsugafolin*

Cat. No.: *B1632518*

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Content Type: Publish Comparison Guide Subject: **Tsugafolin** (CAS 66568-97-6) Class: Methoxyflavanones Primary Application: Antiviral (HIV-1), Anti-inflammatory, Plant Phenotype Regulation

Executive Summary & Chemical Identity

Tsugafolin is a naturally occurring flavanone originally isolated from the Japanese Southern Hemlock (*Tsuga sieboldii*) and subsequently identified in *Vitex leptobotrys* and *Glycosmis pentaphylla*. Unlike common dietary flavonoids (e.g., Naringenin), **Tsugafolin** possesses a distinct methylation pattern at the C5 and C4' positions, conferring unique lipophilic properties and metabolic stability.

While its baseline anti-HIV activity is moderate (IC

≈ 118 μM), its high Selectivity Index (SI) and low cytotoxicity (<150 μM) make it a valuable "safety scaffold" for derivatization.

Chemical Profile

Feature	Specification
IUPAC Name	(2S)-7-hydroxy-5-methoxy-2-(4-methoxyphenyl)-2,3-dihydrochromen-4-one
Common Name	Tsugafolin
CAS Number	66568-97-6
Molecular Formula	C
	H
	O
Molecular Weight	300.31 g/mol
Core Scaffold	Flavanone (2,3-dihydroflavone)
Key Substituents	5-OMe (A-ring), 7-OH (A-ring), 4'-OMe (B-ring)

Structural Activity Relationship (SAR) Analysis

The pharmacological potential of **Tsugafolin** is dictated by three critical structural domains: the A-ring methoxylation, the B-ring substitution, and the C-ring saturation.

Comparative SAR Table

The following table compares **Tsugafolin** with its direct biosynthetic analogs to isolate the functional contribution of specific groups.

Compound	Structure (A-Ring / B-Ring)	C5 Substituent	C4' Substituent	Anti-HIV Activity (IC ₅₀)	Lipophilicity (LogP)	Cytotoxicity
Tsugafolin	5-OMe, 7-OH / 4'-OMe	-OCH ₃	-OCH ₃	118 μM	High	Low
Alpinetin	5-OMe, 7-OH / Unsubstituted	-OCH ₃	-H	> 200 μM	High	Low
Pinostrobin	5-OH, 7-OMe / Unsubstituted	-OH	-H	Inactive	Moderate	Moderate
Naringenin	5-OH, 7-OH / 4'-OH	-OH	-OH	> 500 μM	Low	Low
Sakuranetin	5-OH, 7-OMe / 4'-OH	-OH	-OH	Moderate	Moderate	Moderate

Mechanistic Insights

The C5-Methoxy "Gatekeeper" Effect

Most flavonoids (e.g., Naringenin) possess a 5-OH group. This hydroxyl forms a strong intramolecular hydrogen bond with the C4-carbonyl oxygen.

- In **Tsugafolin**: The 5-OCH₃ group prevents this chelation.
- Consequence: This alters the electron density of the C4 carbonyl, making it more susceptible to nucleophilic interaction but less capable of metal chelation (e.g., in HIV Integrase active site).

sites). However, it significantly increases membrane permeability (bioavailability) by masking a polar donor group.

The B-Ring 4'-Methoxy Stability

The 4'-OCH

group in **Tsugafolin** replaces the metabolically labile 4'-OH found in Naringenin.

- **Metabolic Blockade:** It prevents rapid glucuronidation at the 4'-position, extending the plasma half-life.
- **Lipophilicity:** Enhances CNS penetration, relevant for targeting viral reservoirs or neuroinflammation.

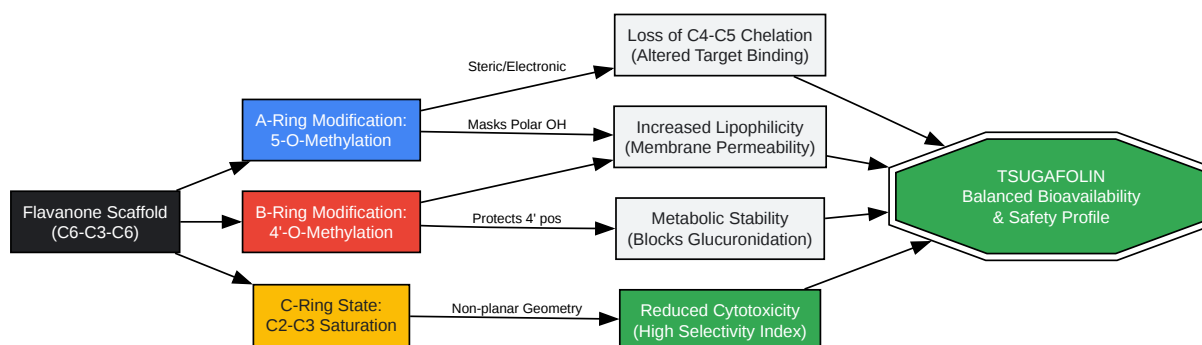
C-Ring Saturation (Flavanone vs. Flavone)

Tsugafolin is a flavanone (C2-C3 single bond).

- **Chirality:** The C2 center is chiral (S-configuration). This non-planar "kinked" structure contrasts with the planar structure of flavones (e.g., Apigenin).
- **Activity Impact:** While planar flavones often intercalate DNA or bind flat protein interfaces better, the kinked flavanone structure of **Tsugafolin** offers lower general toxicity and higher specificity for non-planar binding pockets.

Visualization: SAR & Pathway Logic

The following diagram illustrates the structural logic flow from the parent scaffold to **Tsugafolin** and the resulting biological effects.



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Caption: SAR Map illustrating how specific structural modifications of the flavanone scaffold contribute to **Tsugafolin**'s pharmacological profile.

Experimental Protocols

To ensure reproducibility in comparative studies, the following protocols are standardized for the isolation and bioassay of **Tsugafolin**.

Isolation from *Tsuga sieboldii* (or *Vitex*)

Rationale: Synthetic routes exist, but isolation preserves the chiral integrity of the C2 center.

- Extraction: Air-dried leaves (1 kg) are pulverized and extracted with MeOH (3 x 3L) at room temperature for 48 hours.
- Partition: Concentrate the MeOH extract under reduced pressure. Resuspend the residue in H₂O and partition sequentially with n-Hexane, EtOAc, and n-BuOH.
- Fractionation (Targeting **Tsugafolin**):
 - Focus on the EtOAc fraction.

- Perform Silica Gel Column Chromatography (CC) using a gradient of CHCl₃:MeOH (100:0 to 0:100).
- Purification:
 - Collect fractions eluting around 95:5 (CHCl₃:MeOH).
 - Final purification via Preparative HPLC:
 - Column: C18 Reverse Phase (e.g., ODS-A, 5 µm).
 - Mobile Phase: MeCN:H₂O (isocratic 45:55 or gradient).
 - Detection: UV at 280 nm (Flavanone characteristic absorption).
- Validation: Confirm structure via ¹H-NMR (look for methoxy singlets at 3.8-3.9 ppm) and Mass Spec (m/z 300 [M]⁺).

Anti-HIV Bioassay (XTT Method)

Rationale: This colorimetric assay measures the cytopathic effect (CPE) of HIV-1, determining the viability of host cells in the presence of the virus and the drug.

- Cell Line: MT-4 cells (Human T-cell leukemia virus type 1 transformed cell line).
- Virus: HIV-1 strain (e.g., IIIB).
- Procedure:
 - Seed MT-4 cells (2 x 10⁴

cells/mL) in 96-well plates.

- Infect cells with HIV-1 at a Multiplicity of Infection (MOI) of 0.01.
- Immediately add **Tsugafolin** (dissolved in DMSO) at serial dilutions (e.g., 100, 50, 25, 12.5 µM). Ensure final DMSO concentration is <0.5%.
- Include controls: AZT (Positive Control), DMSO only (Vehicle), Uninfected Cells (Mock).
- Incubation: Incubate at 37°C, 5% CO₂

for 5 days.

- Readout:
 - Add XTT reagent (tetrazolium salt). Viable cells metabolize XTT to a colored formazan dye.
 - Read Absorbance at 450 nm.
- Calculation:
 - % Protection = $\frac{[(OD_{\text{Control}} - OD_{\text{Sample}}) / (OD_{\text{Control}} - OD_{\text{Blank}})] \times 100}{100}$
 - Calculate IC₅₀ (concentration inhibiting 50% viral replication) and CC₅₀ (cytotoxic concentration).

References

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Sources

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